

An In-depth Technical Guide to the Spectroscopic Analysis of 4-Octylmorpholine

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Compound of Interest

Compound Name: 4-Octylmorpholine

CAS No.: 13063-60-0

Cat. No.: B080092

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Introduction

4-Octylmorpholine is a tertiary amine belonging to the class of N-alkylmorpholines. This class of compounds has garnered significant interest in various fields, including pharmaceuticals as permeation enhancers and in materials science. A thorough understanding of its molecular structure is paramount for its application and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the elucidation and confirmation of the chemical structure of **4-octylmorpholine**. This guide provides a detailed technical overview of the expected spectroscopic signatures of **4-octylmorpholine**, offering insights into the principles of the analyses and the interpretation of the spectral data.

Molecular Structure

4-Octylmorpholine consists of a morpholine ring N-substituted with an eight-carbon alkyl chain. The morpholine ring is a saturated heterocycle containing both an ether and a tertiary

amine functional group. The octyl chain is a straight-chain alkyl group. The presence of these distinct structural motifs gives rise to a unique and predictable spectroscopic fingerprint.

Caption: Molecular structure of **4-Octylmorpholine**.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is a powerful technique for elucidating the proton environment in a molecule. The spectrum of **4-octylmorpholine** is expected to show distinct signals for the protons on the morpholine ring and the octyl chain.

Experimental Protocol: ^1H NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-octylmorpholine** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , deuterated chloroform) in a standard 5 mm NMR tube.
- **Data Acquisition:** Acquire the ^1H NMR spectrum on a 400 MHz or higher field NMR spectrometer.
- **Parameters:**
 - Number of scans: 16-32
 - Relaxation delay: 1-2 seconds
 - Pulse width: 90°
 - Spectral width: 0-10 ppm
 - Temperature: 298 K

Predicted ^1H NMR Spectrum and Interpretation

The chemical shifts (δ) are predicted based on the known values for N-alkylmorpholines and n-alkanes. The morpholine ring protons are diastereotopic and are expected to show complex splitting patterns.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Number of Protons
H-8' (CH ₃)	0.88	Triplet (t)	~6.8	3
H-2' to H-7' (CH ₂)	1.26	Multiplet (m)	-	12
H-1' (N-CH ₂)	2.38	Triplet (t)	~7.5	2
H-3, H-5 (N-CH ₂)	2.45	Triplet (t)	~4.6	4
H-2, H-6 (O-CH ₂)	3.70	Triplet (t)	~4.6	4

- **Octyl Chain Protons:** The terminal methyl group (H-8') is expected to appear as a triplet around 0.88 ppm due to coupling with the adjacent methylene group. The methylene protons of the octyl chain (H-2' to H-7') will likely appear as a broad multiplet around 1.26 ppm. The methylene group attached to the nitrogen (H-1') is deshielded and should appear as a triplet around 2.38 ppm.
- **Morpholine Ring Protons:** The protons on the carbons adjacent to the nitrogen (H-3, H-5) are expected to resonate around 2.45 ppm as a triplet. The protons on the carbons adjacent to the oxygen (H-2, H-6) are more deshielded and will appear further downfield, around 3.70 ppm, also as a triplet.^[1] The simple triplet pattern is an approximation; in reality, these protons are part of a more complex spin system.

Caption: ¹H NMR proton assignments for **4-Octylmorpholine**.

¹³C Nuclear Magnetic Resonance (NMR)

Spectroscopy

¹³C NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in **4-octylmorpholine** will give a distinct signal.

Experimental Protocol: ¹³C NMR

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Data Acquisition: Acquire the ^{13}C NMR spectrum on the same spectrometer, typically at a frequency of 100 MHz for a 400 MHz instrument.
- Parameters:
 - Decoupling: Proton-decoupled
 - Number of scans: 1024-4096 (due to the low natural abundance of ^{13}C)
 - Relaxation delay: 2-5 seconds
 - Spectral width: 0-200 ppm

Predicted ^{13}C NMR Spectrum and Interpretation

The predicted chemical shifts are based on data for morpholine and n-octylamine.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-8' (CH_3)	14.1
C-7' (CH_2)	22.7
C-6' (CH_2)	31.9
C-5' (CH_2)	29.5
C-4' (CH_2)	29.3
C-3' (CH_2)	27.3
C-2' (CH_2)	26.8
C-1' (N-CH_2)	59.1
C-3, C-5 (N-CH_2)	53.9
C-2, C-6 (O-CH_2)	67.1

- **Octyl Chain Carbons:** The terminal methyl carbon (C-8') is expected at the most upfield position, around 14.1 ppm. The methylene carbons of the chain (C-2' to C-7') will appear in the range of 22-32 ppm. The carbon attached to the nitrogen (C-1') is significantly deshielded and is predicted to be around 59.1 ppm.
- **Morpholine Ring Carbons:** The carbons adjacent to the nitrogen (C-3, C-5) are expected around 53.9 ppm. The carbons adjacent to the more electronegative oxygen atom (C-2, C-6) will be the most deshielded carbons of the morpholine ring, appearing around 67.1 ppm.^[1]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations (stretching and bending).

Experimental Protocol: IR

- **Sample Preparation:** A thin film of neat liquid **4-octylmorpholine** is placed between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
- **Parameters:**
 - Spectral range: 4000-400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of scans: 16-32

Predicted IR Spectrum and Interpretation

The spectrum will be dominated by absorptions from C-H, C-N, and C-O bonds.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H stretching (alkyl)	2950-2850	Strong
C-N stretching (tertiary amine)	1150-1080	Medium
C-O stretching (ether)	1120-1085	Strong
CH ₂ bending (scissoring)	~1465	Medium
CH ₃ bending (umbrella)	~1375	Medium

- C-H Stretching: Strong, sharp peaks between 2950 and 2850 cm⁻¹ are characteristic of the C-H stretching vibrations of the octyl chain and the morpholine ring.[\[2\]](#)
- C-O Stretching: A strong absorption band is expected around 1120-1085 cm⁻¹ corresponding to the C-O-C stretching of the ether linkage in the morpholine ring.[\[2\]](#)[\[3\]](#)
- C-N Stretching: The C-N stretching of the tertiary amine is expected to appear in the 1150-1080 cm⁻¹ region, and may overlap with the C-O stretching band.[\[2\]](#)
- CH₂ and CH₃ Bending: Medium intensity bands around 1465 cm⁻¹ and 1375 cm⁻¹ are attributed to the bending vibrations of the CH₂ and CH₃ groups, respectively.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and fragmentation pattern of a molecule.

Experimental Protocol: MS

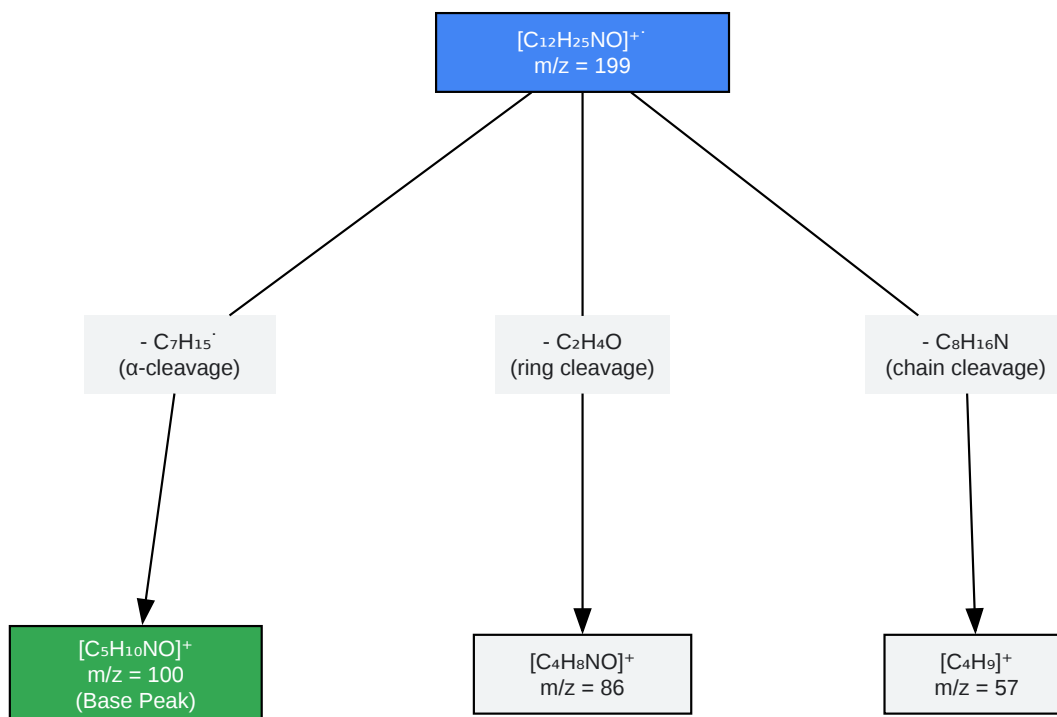
- Sample Introduction: A dilute solution of **4-octylmorpholine** is introduced into the mass spectrometer, often via direct infusion or coupled with a gas chromatograph.
- Ionization: Electron Ionization (EI) at 70 eV is a common method for generating ions.
- Detection: The ions are separated by a mass analyzer (e.g., quadrupole) and detected.

Predicted Mass Spectrum and Fragmentation

The molecular ion (M^+) is expected at m/z 199. The fragmentation pattern will be dictated by the stability of the resulting carbocations and radical species.

m/z	Proposed Fragment	Notes
199	$[C_{12}H_{25}NO]^+$	Molecular Ion (M^+)
100	$[C_5H_{10}NO]^+$	α -cleavage, loss of C_7H_{15} radical
86	$[C_4H_8NO]^+$	Cleavage of the morpholine ring
57	$[C_4H_9]^+$	Butyl cation from octyl chain fragmentation
43	$[C_3H_7]^+$	Propyl cation from octyl chain fragmentation

- **Molecular Ion:** The molecular ion peak at m/z 199 should be observable, although it may be of low intensity.
- **α -Cleavage:** The most characteristic fragmentation for N-alkylamines is the α -cleavage, which involves the cleavage of a C-C bond adjacent to the nitrogen atom. For **4-octylmorpholine**, this would involve the loss of a heptyl radical ($C_7H_{15}\bullet$) to form a stable, resonance-stabilized ion at m/z 100. This is often the base peak in the spectrum.
- **Ring Cleavage:** Fragmentation of the morpholine ring can also occur, leading to various smaller fragment ions. A common fragment from the morpholine ring is observed at m/z 86.
- **Octyl Chain Fragmentation:** The octyl chain can undergo fragmentation to produce a series of alkyl cations, with characteristic peaks at m/z 43, 57, etc.



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Caption: Predicted Mass Spectrometry Fragmentation of **4-Octylmorpholine**.

Synthesis and Purity Assessment

A common method for the synthesis of **4-octylmorpholine** is the reductive amination of morpholine with octanal or the direct N-alkylation of morpholine with an octyl halide (e.g., 1-bromooctane). The successful synthesis and purity of the product can be confirmed by the spectroscopic methods described above. The presence of the predicted signals in the NMR and IR spectra and the correct molecular ion peak in the mass spectrum would confirm the identity of the product. The absence of signals corresponding to starting materials or by-products would indicate the purity of the compound.

Conclusion

The spectroscopic analysis of **4-octylmorpholine** provides a comprehensive understanding of its molecular structure. ^1H and ^{13}C NMR spectroscopy elucidate the carbon-hydrogen framework, IR spectroscopy identifies the key functional groups, and mass spectrometry confirms the molecular weight and provides insights into its fragmentation. The predicted spectral data in this guide serve as a valuable reference for researchers and scientists working with **4-octylmorpholine** and related N-alkylmorpholine compounds, aiding in their identification, characterization, and quality control.

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